

Commercial availability and suppliers of 2-Hepten-4-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hepten-4-one

Cat. No.: B14161202

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An In-depth Technical Guide to **2-Hepten-4-one**: Commercial Availability, Suppliers, and Synthetic Insights

Introduction

2-Hepten-4-one (CAS No: 4643-25-8) is an organic compound with the molecular formula $C_7H_{12}O$.^{[1][2][3]} It is a colorless, clear liquid with an ethereal odor and is primarily used as a flavoring agent in the food industry.^{[4][5]} For researchers, scientists, and professionals in drug development, **2-Hepten-4-one** and its derivatives can serve as valuable chemical intermediates and building blocks for the synthesis of more complex molecules. This guide provides a comprehensive overview of its commercial availability, key suppliers, technical data, and potential synthetic methodologies.

Commercial Availability and Key Suppliers

2-Hepten-4-one is available from several chemical suppliers, though it is often listed for research and experimental use. The availability can range from small laboratory quantities to bulk orders, depending on the supplier.

Key Identified Suppliers:

- BOC Sciences: A supplier of research chemicals, biochemicals, and a wide range of services for the pharmaceutical industry, including custom synthesis.^[4]

- Penta International Corporation: A company that provides chemistry-based solutions for various commercial applications, including flavorings and fragrances.[4]
- Kingchem Laboratories: Lists **2-Hepten-4-one** among its available chemicals.[4]
- Parchem: A supplier of flavor and fragrance chemical compounds.[5]

It is important to note that while some suppliers list "**2-Hepten-4-one**," others may offer structurally related compounds like 5-Methyl-**2-hepten-4-one**, also known as Filbertone.[6] Researchers should verify the exact specifications with the supplier before purchase.

Technical Data

The physical and chemical properties of **2-Hepten-4-one** are summarized below. Data is compiled from various supplier and chemical database sources.

General Properties

Property	Value	Source(s)
CAS Number	4643-25-8	[1][2][3][4][5]
Molecular Formula	C7H12O	[1][2][3]
Molecular Weight	112.17 g/mol	[2]
Appearance	Colorless clear liquid	[4][5]
Odor	Ethereal	[4]
Synonyms	(E)-hept-2-en-4-one, propenyl propyl ketone, ethyl ethylidene acetone	[1][4][5]

Physical and Chemical Specifications

Property	Value	Source(s)
Assay (Purity)	98.00% to 100.00% (sum of isomers)	[4][5]
Specific Gravity	0.845 to 0.852 @ 25°C	[4]
Refractive Index	1.440 to 1.445 @ 20°C	[4]
Boiling Point	156-157°C @ 760 mmHg; 74-75°C @ 12 mmHg	[4]
Flash Point	52.22°C (126.00°F) TCC	[4]
Solubility	Soluble in alcohol; slightly soluble in water.	[4]

Experimental Protocols: Synthetic Approaches

While detailed, step-by-step synthesis protocols for **2-Hepten-4-one** are not readily available in the provided search results, a general understanding of its synthesis can be derived from related procedures in organic chemistry. A plausible approach involves the condensation of an appropriate aldehyde and ketone.

Conceptual Synthetic Pathway: Aldol Condensation

A common method for forming α,β -unsaturated ketones is the aldol condensation. A potential route to **2-Hepten-4-one** could involve the reaction of butanal with acetone, followed by dehydration. However, controlling the regioselectivity of this reaction can be challenging.

A more controlled synthesis might involve the reaction of propanal with the enolate of 2-butanone. The resulting aldol addition product would then be dehydrated to yield **2-Hepten-4-one**.

Example of a Related Synthesis: trans-4-Bromo-2-heptene

The synthesis of a related compound, trans-4-Bromo-2-heptene, has been described and involves the reaction of 2-heptene with N-bromosuccinimide (NBS) in the presence of a radical initiator like benzoyl peroxide.[7] This highlights a potential starting material (2-heptene) that

could be functionalized to produce **2-Hepten-4-one** through subsequent oxidation and isomerization steps.

General Laboratory Procedure for a Related Reaction (Allylation):

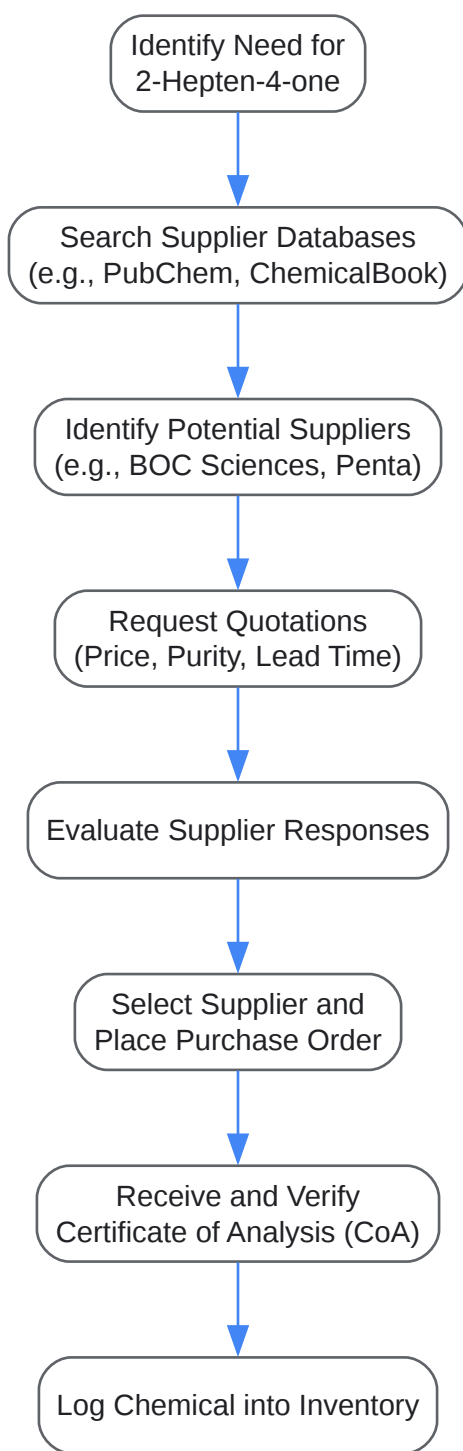
A procedure for the conjugate allylation of α,β -unsaturated ketones using allyltrimethylsilane and titanium tetrachloride has been documented.^[8] While not a direct synthesis of **2-Hepten-4-one**, it provides insight into the manipulation of similar chemical structures.

- **Reaction Setup:** An α,β -unsaturated ketone is dissolved in a suitable solvent (e.g., dichloromethane) in a flask under an inert atmosphere and cooled.
- **Addition of Reagents:** Titanium tetrachloride is added, followed by the dropwise addition of a solution containing allyltrimethylsilane.
- **Reaction and Hydrolysis:** The mixture is stirred at a low temperature and then hydrolyzed with water.
- **Extraction and Purification:** The product is extracted with an organic solvent, washed, dried, and purified by distillation.^[8]

Visualizations

Chemical Procurement Workflow

The following diagram illustrates a typical workflow for procuring a research chemical like **2-Hepten-4-one**.

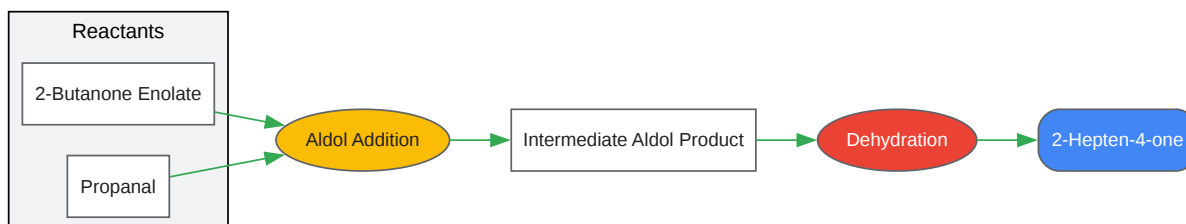


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Caption: A typical workflow for procuring research chemicals.

Conceptual Synthesis Pathway

This diagram shows a simplified, conceptual pathway for the synthesis of **2-Hepten-4-one** via an aldol condensation reaction.



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- To cite this document: BenchChem. [Commercial availability and suppliers of 2-Hepten-4-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14161202#commercial-availability-and-suppliers-of-2-hepten-4-one>

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